

safety data sheet SDS for 4-dimethylaminocyclohexanone derivatives

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Compound of Interest

Compound Name: 4-Dimethylaminocyclohexanone
oxime

CAS No.: 203985-55-1

Cat. No.: B8769211

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Technical Safety Guide: 4-Dimethylaminocyclohexanone & High-Potency Opioid Derivatives

Part 1: Executive Summary & Scope

Objective: This technical guide provides a rigorous safety framework for the handling, synthesis, and emergency response regarding 4-(dimethylamino)cyclohexanone (CAS: 40594-34-1) and its pharmacologically active derivatives.

Target Audience: Medicinal Chemists, Toxicologists, and HSE (Health, Safety, Environment) Officers in pharmaceutical development.

Critical Context: While the parent compound 4-(dimethylamino)cyclohexanone presents moderate industrial hazards (irritant, harmful if swallowed), it is the primary precursor for a class of Novel Synthetic Opioids (NSOs), most notably U-47700 ("Pink") and its analogues (e.g., U-49900, AH-7921).

The "Hazard Escalation" Principle: Researchers must recognize that the synthesis pathway for these derivatives involves a non-linear escalation of toxicity. A reaction mixture can transition

from "Warning" (Irritant) to "Danger" (Fatal Respiratory Depressant) within a single reductive amination or acylation step.

Part 2: Chemical Identity & Hazard Characterization

Substance Identification

Feature	Precursor	Primary Derivative (Example)
Common Name	4-Dimethylaminocyclohexanone	U-47700
CAS Number	40594-34-1	82657-23-6
Molecular Formula	C ₈ H ₁₅ NO	C ₁₆ H ₂₂ Cl ₂ N ₂ O
Physical State	Liquid / Low-melting solid	Crystalline Solid (often white or pinkish)
Pharmacology	Chemical Intermediate	μ-Opioid Receptor Agonist (7.5x Morphine Potency)

GHS Hazard Classification (Comparative)

The following table contrasts the GHS classification of the precursor versus the active pharmaceutical ingredient (API) derivative.

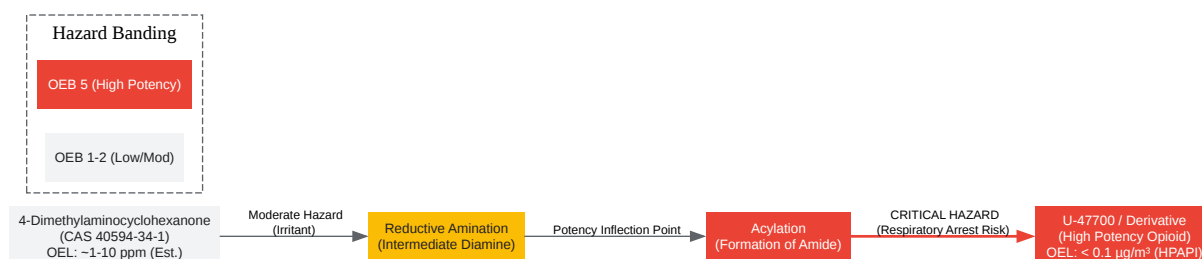
Hazard Class	Precursor (Ketone)	Derivative (U-Series Opioid)
Signal Word	WARNING	DANGER
Acute Toxicity (Oral)	Category 4 (Harmful)	Category 1 or 2 (Fatal)
Acute Toxicity (Inhalation)	Category 4 (Harmful)	Category 1 or 2 (Fatal)
Skin Corrosion/Irritation	Category 2 (Irritant)	Category 2 (Irritant)
Eye Damage/Irritation	Category 2A (Irritant)	Category 2A (Irritant)
STOT - Single Exposure	Category 3 (Resp. Irritation)	Category 1 (CNS/Respiratory Depression)

“

Critical Warning: The derivative U-47700 has been linked to numerous fatalities due to pulmonary edema and respiratory arrest at sub-milligram doses. Treat all "unknown" derivatives of this scaffold as High Potency Active Pharmaceutical Ingredients (HPAPIs) until proven otherwise.

Part 3: Hazard Escalation Workflow (Visualization)

The following diagram illustrates the synthesis pathway and the critical control points where hazard banding must shift.



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Caption: Synthesis workflow showing the "Potency Inflection Point" where safety protocols must upgrade from Standard Chemical Handling to HPAPI Containment.

Part 4: Exposure Controls & Handling Protocols

Due to the absence of established Occupational Exposure Limits (OELs) for novel derivatives, a Control Banding approach is mandatory.

Engineering Controls

- Precursor Handling: Standard Fume Hood (Face velocity > 0.5 m/s).
- Derivative Handling (Solid State):
 - Primary: Glovebox / Isolator operating under negative pressure.
 - Secondary: HEPA-filtered local exhaust ventilation (LEV) at the point of transfer.
 - Requirement: No open handling of powders. All weighing must occur within the isolator.

Personal Protective Equipment (PPE)

- Respiratory:
 - Liquids (Precursor): Half-face respirator with Organic Vapor (OV) cartridges.
 - Solids (Derivatives): Powered Air Purifying Respirator (PAPR) with P100/HEPA cartridges if outside an isolator.
- Dermal: Double-gloving (Nitrile/Neoprene). The lipophilic nature of U-47700 facilitates transdermal absorption.
- Body: Tyvek® or equivalent chemically resistant, disposable coveralls.

Decontamination Protocol

Opioids are susceptible to oxidative degradation.

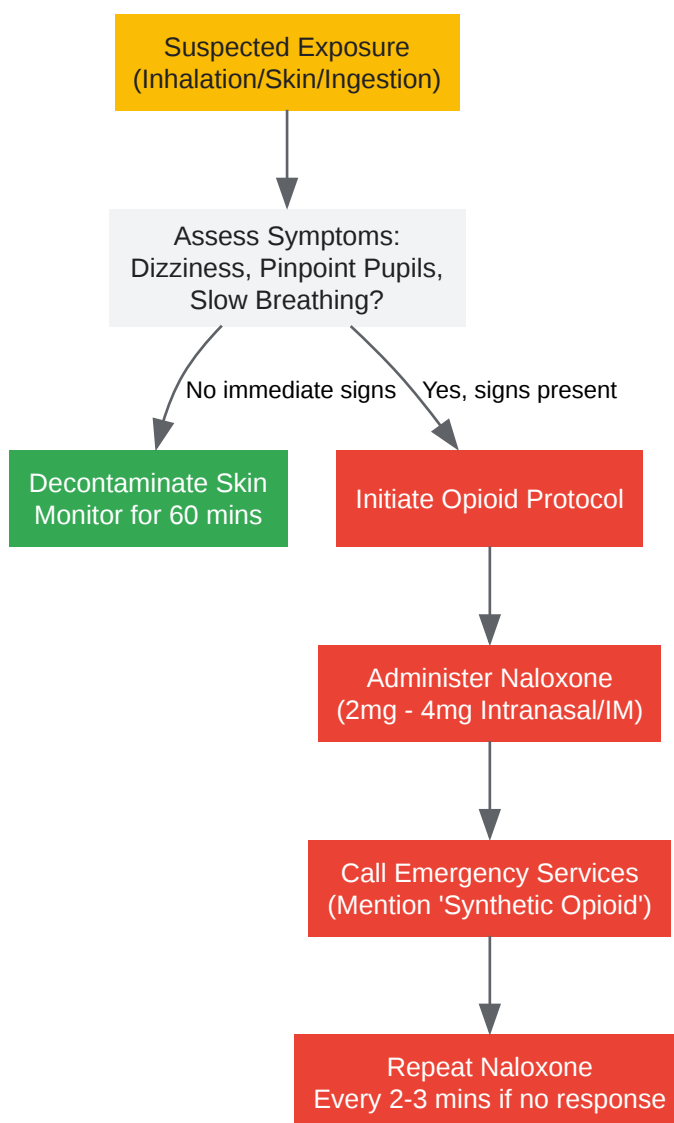
- Solution: 10% Sodium Hypochlorite (Bleach) or a commercial oxidation agent (e.g., Oxone®).
- Procedure:
 - Cover spill with absorbent pads.
 - Gently flood with oxidizing solution (allow 15 min contact time).

- Collect waste as Hazardous Chemical Waste (do not flush).

Part 5: Emergency Response (Medical & Spill)

Antidote Availability: Laboratories handling these derivatives must have Naloxone (Narcan) kits immediately available.

Exposure Response Algorithm



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Caption: Immediate response logic for suspected exposure to 4-dimethylaminocyclohexanone derivatives.

Fire Fighting Measures

- Hazard: Burning may produce toxic nitrogen oxides (NO_x) and hydrogen chloride (HCl) gas (if chlorinated derivatives like U-47700 are present).
- Media: Alcohol-resistant foam, dry chemical, or CO₂.^[1]
- Special Note: Firefighters must use SCBA. Water runoff can be toxic to aquatic life; contain all fire water.

Part 6: Regulatory & Transport Information

US Drug Enforcement Administration (DEA):

- U-47700: Schedule I Controlled Substance (21 CFR 1308.11).
- Precursor (4-dimethylaminocyclohexanone): While not explicitly scheduled as of 2024, it is a "List I Chemical" candidate or treated as a controlled substance analogue if intended for illicit synthesis under the Federal Analogue Act.

Transport (DOT/IATA):

- Precursor:
 - UN Number: UN 2810 (Toxic Liquid, Organic, N.O.S.) or UN 1760 (Corrosive).
 - Packing Group: III.
- Derivatives (HPAPI):
 - UN Number: UN 2811 (Toxic Solid, Organic, N.O.S.).
 - Hazard Class: 6.1.
 - Packing Group: I (High Danger).

References

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Sources

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